

# Application Notes and Protocols for the Synthesis of O-Glucuronides

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## Compound of Interest

**Compound Name:** 1,2,3,4-Tetra-O-acetyl-beta-D-glucuronic Acid

**Cat. No.:** B1140246

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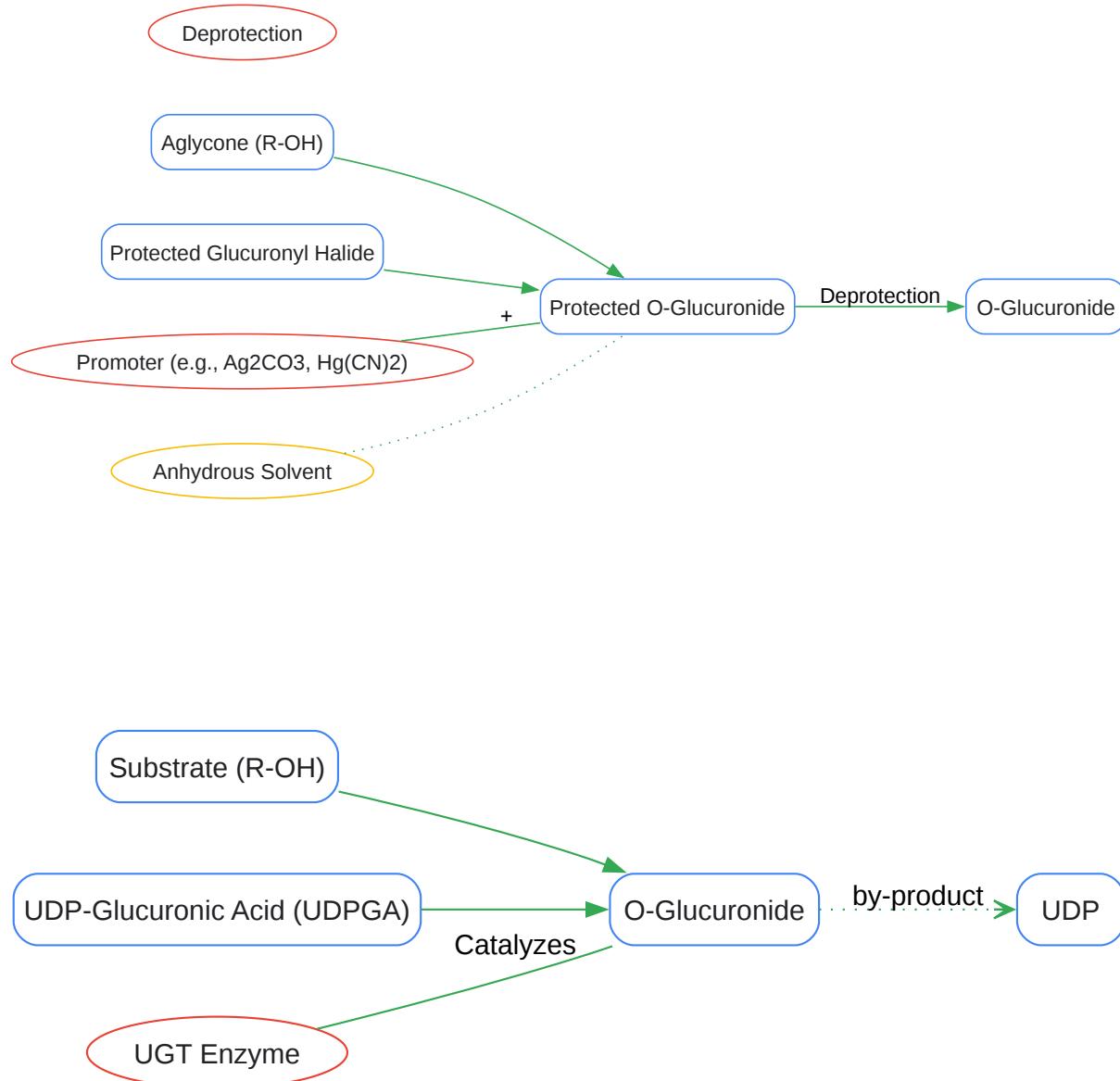
For Researchers, Scientists, and Drug Development Professionals

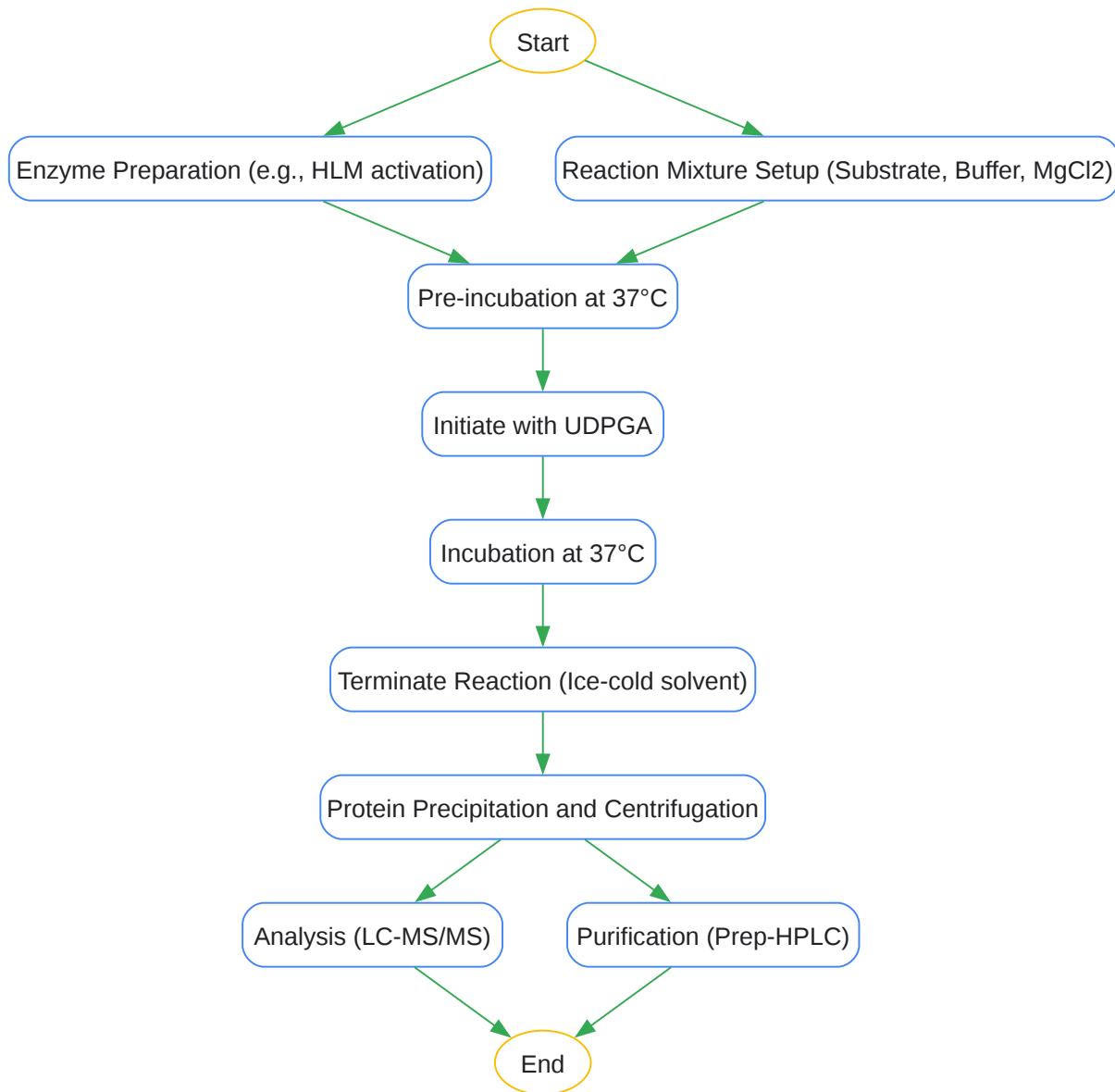
This document provides detailed experimental procedures for the synthesis of O-glucuronides, crucial conjugates in drug metabolism and for the generation of biologically active compounds. Both chemical and enzymatic methodologies are presented, offering flexibility for various research and development applications.

## Chemical Synthesis of O-Glucuronides: The Koenigs-Knorr Reaction

The Koenigs-Knorr reaction is a well-established and versatile method for the formation of glycosidic bonds, and it is widely used for the synthesis of O-glucuronides.<sup>[1][2][3][4]</sup> The reaction involves the coupling of a glycosyl halide donor with an alcoholic or phenolic aglycone in the presence of a promoter, typically a heavy metal salt.<sup>[1][3]</sup>

## General Reaction Scheme:



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## References

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